

# Application Note: Ertapenem Sodium Dosage Calculations for In Vivo Animal Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ertapenem sodium

Cat. No.: B8713771

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

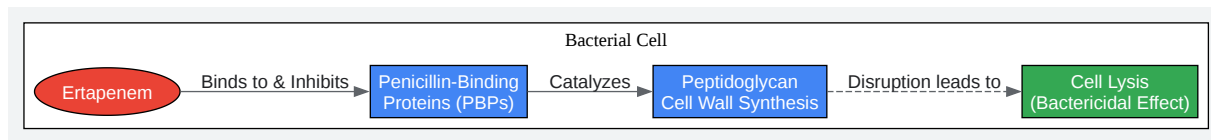
Purpose: This document provides a detailed protocol for the calculation of **Ertapenem sodium** dosages for use in preclinical in vivo animal studies. It includes methodologies for dose translation from human clinical data, preparation of the drug for administration, and relevant pharmacokinetic data.

## Introduction to Ertapenem Sodium

**Ertapenem sodium** is a broad-spectrum, parenteral antibiotic belonging to the carbapenem class.[1] It is effective against a wide range of Gram-positive and Gram-negative aerobic and anaerobic bacteria.[2] Its mechanism of action involves the inhibition of bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs), which leads to cell lysis and death.[3] [4] A key feature of Ertapenem is its long half-life, which allows for a convenient once-daily dosing regimen in humans.[3][5] This characteristic, along with its broad-spectrum activity, makes it a valuable agent for treating various complicated infections, including intra-abdominal, skin, and urinary tract infections, as well as community-acquired pneumonia.[5][6]

## Mechanism of Action

Ertapenem, like other  $\beta$ -lactam antibiotics, is bactericidal. It disrupts the synthesis of the bacterial cell wall by inhibiting the cross-linking of the peptidoglycan layer. This is achieved by blocking penicillin-binding proteins (PBPs), which are essential enzymes for this process. The resulting weakened cell wall cannot withstand osmotic pressure, leading to cell death.[4]



[Click to download full resolution via product page](#)

**Figure 1:** Mechanism of action for Ertapenem.

## Properties and Pharmacokinetics of Ertapenem

Understanding the physicochemical and pharmacokinetic properties of Ertapenem is crucial for designing effective in vivo studies.

Property	Value / Description
Drug Name	Ertapenem Sodium
Brand Name	Invanz®
Class	1-β methyl-carbapenem, β-lactam antibiotic[7]
Molecular Formula	C <sub>22</sub> H <sub>24</sub> N <sub>3</sub> O <sub>7</sub> SNa[7]
Molecular Weight	497.50 g/mol [7]
Solubility	Soluble in water and 0.9% sodium chloride solution.[7]
Human Dosage (Adult)	1 gram administered intravenously (IV) or intramuscularly (IM) once daily.[8][9]
Plasma Half-Life (Human)	Approximately 4 hours.[8][10]
Plasma Protein Binding	Highly bound to plasma proteins (approx. 95% at concentrations <50 µg/mL), which is concentration-dependent.[10][11]
Metabolism	Primarily formation of a β-lactam ring-opened metabolite.[10] Not metabolized by cytochrome P450 (CYP) enzymes.[8][12]
Excretion	Primarily renal; about 80% of a dose is recovered in the urine as intact drug and metabolite.[8]

## Dosage Calculation Protocol for Animal Studies

Translating a human dose to an animal model is not a direct conversion based on weight. The most common and FDA-recommended method is allometric scaling, which uses body surface area (BSA) to establish a Human Equivalent Dose (HED) or an Animal Equivalent Dose (AED). [13][14]

## Principle of Allometric Scaling

Allometric scaling is an empirical method that relates the physiological and metabolic processes of different species to their body size.<sup>[14][15]</sup> For drug dosage conversion, it is based on the principle that drug clearance and other pharmacokinetic parameters are more closely related to an animal's body surface area than to its body weight.<sup>[16]</sup>

## Allometric Scaling Formula

The calculation relies on the Km factor, which is derived by dividing the average body weight (kg) by the body surface area (m<sup>2</sup>) for a given species.<sup>[15]</sup>

Animal Equivalent Dose (AED) in mg/kg = Human Dose (mg/kg) × (Human Km / Animal Km)

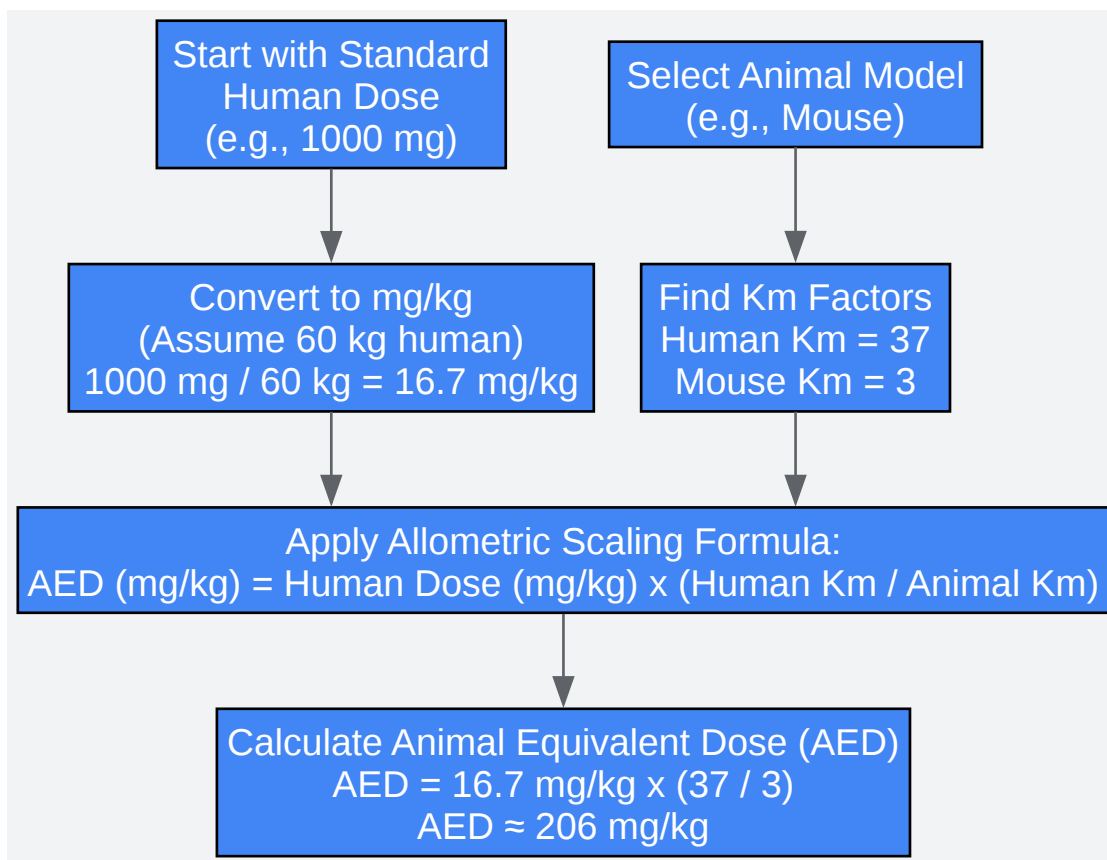
To perform the calculation:

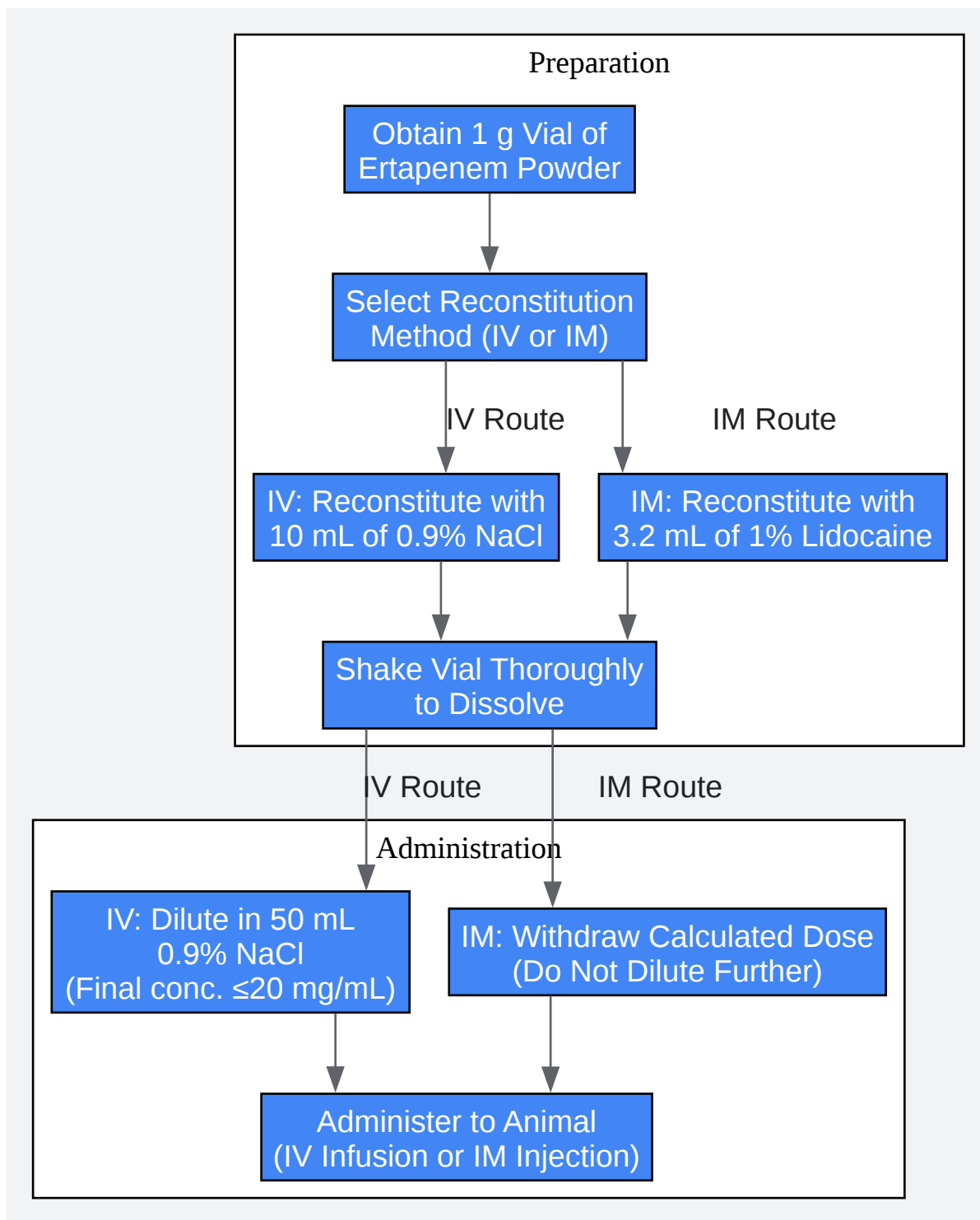
- Convert the standard human dose to mg/kg. Assume an average adult human weight of 60 kg.
- Use the Km factors from the table below to calculate the AED for the target animal species.

Species	Body Weight (kg)	Body Surface Area (m <sup>2</sup> )	Km Factor	Km Ratio (Human Km / Animal Km)
Human	60	1.62	37	1
Mouse	0.02	0.0066	3	12.3
Rat	0.15	0.025	6	6.2
Rabbit	1.8	0.15	12	3.1
Dog	10	0.50	20	1.8
Monkey	3	0.24	12	3.1

(Data sourced from FDA guidance and scientific publications on allometric scaling).[15]

## Dosage Calculation Workflow





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. What is Ertapenem Sodium used for? [synapse.patsnap.com]
- 2. apexbt.com [apexbt.com]
- 3. What is the mechanism of Ertapenem Sodium? [synapse.patsnap.com]
- 4. Ertapenem - Wikipedia [en.wikipedia.org]
- 5. Pharmacokinetics and pharmacodynamics of ertapenem: an overview for clinicians - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Articles [globalrx.com]
- 7. mims.com [mims.com]
- 8. academic.oup.com [academic.oup.com]
- 9. Ertapenem (injection route) - Side effects & dosage - Mayo Clinic [mayoclinic.org]
- 10. researchgate.net [researchgate.net]
- 11. Pharmacokinetics of Ertapenem in Healthy Young Volunteers - PMC [pmc.ncbi.nlm.nih.gov]
- 12. merck.ca [merck.ca]
- 13. allucent.com [allucent.com]
- 14. A simple practice guide for dose conversion between animals and human - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Conversion between animals and human [targetmol.com]
- 16. Can Animal Scales Help with Dosage Calculations for Medications? [barnworld.com]
- To cite this document: BenchChem. [Application Note: Ertapenem Sodium Dosage Calculations for In Vivo Animal Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8713771#ertapenem-sodium-dosage-calculations-for-in-vivo-animal-studies]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)